

Application Notes and Protocols for Remote Sensing in ACHP Section 106 Surveys

Author: BenchChem Technical Support Team. **Date:** December 2025

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Audience: Researchers and scientists in archaeology, historic preservation, and cultural resource management.

Introduction: Section 106 of the National Historic Preservation Act of 1966 (NHPA) requires federal agencies to consider the effects of their projects on historic properties. This process involves a series of steps, including identifying historic properties and assessing the effects of the undertaking. Remote sensing technologies offer a powerful, non-invasive toolkit for conducting Section 106 surveys, enabling large-scale analysis, enhancing discovery of archaeological sites and historic features, and providing valuable data for decision-making. These application notes and protocols provide a detailed guide to integrating various remote sensing techniques into the Section 106 review process.

Application Notes

Integrating Remote Sensing into the Four-Step Section 106 Process

Remote sensing can be effectively applied at each stage of the Section 106 process:

- **Step 1: Initiate the Section 106 Process:** While remote sensing is not directly used in the initial administrative steps, the data it can provide should be considered during the planning phase to scope the potential need for surveys.

- **Step 2: Identify Historic Properties:** This is where remote sensing is most impactful. It aids in defining the Area of Potential Effects (APE) and in the identification of previously unknown archaeological sites and historic structures.^{[1][2]}
- **Step 3: Assess Adverse Effects:** Remote sensing can be used to monitor changes to historic properties over time and to assess the potential visual and physical impacts of a project.
- **Step 4: Resolve Adverse Effects:** Data from remote sensing can inform the development of mitigation measures, such as project redesign to avoid sensitive areas.

Defining the Area of Potential Effects (APE) with Remote Sensing

The APE is the geographic area within which an undertaking may directly or indirectly cause alterations in the character or use of historic properties.^[1] Remote sensing helps in defining a more accurate and comprehensive APE by:

- **Landscape-Level Analysis:** Satellite imagery and LiDAR can be used to analyze broad landscapes to understand the geomorphological and environmental context of potential historic properties.^[3]
- **Viewshed Analysis:** For projects with the potential for visual effects, LiDAR-derived Digital Elevation Models (DEMs) can be used to conduct viewshed analysis to determine the area from which the project will be visible.
- **Predictive Modeling:** By combining remote sensing data with other geographic information in a GIS, predictive models can be developed to identify areas with a high potential for containing archaeological sites, thus helping to refine the APE.

Identification of Historic Properties

A variety of remote sensing techniques can be employed to identify potential historic properties:

- **Aerial and Satellite Imagery:** High-resolution satellite imagery can reveal features such as ancient roads, agricultural fields, and even the outlines of buried structures through soil marks and vegetation anomalies.^[4] The analysis of multi-temporal imagery can show changes in the landscape that may indicate the presence of historic properties.

- **Light Detection and Ranging (LiDAR):** LiDAR is particularly effective in forested areas, where it can "see" through the tree canopy to create high-resolution models of the ground surface, revealing subtle earthworks, mounds, and other archaeological features that are not visible in traditional aerial photography.
- **Geophysical Surveys:** Techniques such as Ground Penetrating Radar (GPR), magnetometry, and electrical resistivity are used to investigate subsurface features without excavation. These methods can detect buried walls, foundations, pits, and other archaeological remains.

Data Presentation and Management

All data collected through remote sensing should be managed within a Geographic Information System (GIS). This allows for the integration of different datasets, spatial analysis, and the creation of maps and models to support the Section 106 review process.

Quantitative Data Summary

The following tables provide a summary of quantitative data for various remote sensing techniques applicable to Section 106 surveys.

Table 1: Comparison of Common Satellite Sensors for Archaeological Prospection

Satellite/Sensor	Spatial Resolution (Panchromatic)	Spatial Resolution (Multispectral)	Revisit Time	Cost	Key Applications in Section 106
Pleiades Neo	30 cm	1.2 m	Daily	High	Detailed site identification, feature mapping, monitoring.
WorldView-3	31 cm	1.24 m	<1 day	High	High-resolution site discovery, vegetation analysis for crop marks.
IKONOS	82 cm	3.2 m	1-3 days	Moderate to High	Regional surveys, identification of larger archaeological features.
QuickBird	61 cm	2.4 m	1-3.5 days	Moderate to High	Detailed site mapping and analysis.
Sentinel-2	10 m (some bands)	10 m, 20 m, 60 m	5 days	Free	Large-scale landscape analysis, monitoring environmental changes around sites.
Landsat 8/9	15 m	30 m	16 days	Free	Regional landscape characterization

					on, long-term environmental monitoring.
CORONA	~1.8 m	N/A (B&W Film)	Historical	Low (declassified)	Historical landscape analysis, identifying sites disturbed by modern activity.
COSMO- SkyMed (SAR)	1 m (Spotlight mode)	N/A	Variable	Moderate to High	Detection of subsurface features, imaging through cloud cover.

Table 2: Typical Geophysical Properties of Archaeological Features and Surrounding Soils

Material/Feature	Magnetic Susceptibility (10 ⁻⁸ SI/kg)	Electrical Resistivity (ohm-m)	GPR Reflection Potential
Topsoil	20-100	50-200	Variable
Subsoil	5-30	100-500	Variable
Fired Clay (hearth, kiln)	100-2000	100-1000	Moderate to High
Ditch/Pit Fill (organic)	50-200	10-100	High
Stone Foundation/Wall	Low	500-10,000+	High
Buried Metal Objects	Very High	Very Low (<1)	Very High
Compacted Earth (floor)	Slightly higher than surrounding soil	Higher than surrounding soil	Moderate

Note: These values are approximate and can vary significantly depending on soil type, moisture content, and other environmental factors.

Experimental Protocols

Protocol 1: Archaeological Survey using Airborne LiDAR

1. Objective: To identify and map potential archaeological earthworks and other topographic features within the Area of Potential Effects (APE).

2. Methodology:

- 2.1. Data Acquisition:
 - Specify a high point density for the LiDAR survey (e.g., >8 points per square meter) to ensure adequate resolution for detecting subtle archaeological features.
 - Plan the flight mission for "leaf-off" conditions (late fall to early spring) in deciduous forest areas to maximize ground penetration.

- Ensure the collection of both first and last return data.
- 2.2. Data Processing:
 - 2.2.1. Point Cloud Classification: Classify the raw LiDAR point cloud data to separate ground points from vegetation and buildings. This is a critical step for creating a "bare-earth" Digital Elevation Model (DEM).
 - 2.2.2. DEM Generation: Create a high-resolution DEM (e.g., 0.5 to 1-meter resolution) from the classified ground points.
- 2.3. Data Visualization and Analysis:
 - Generate various visualizations from the DEM to enhance the visibility of archaeological features. Common techniques include:
 - Hillshade: Simulates the sun's illumination of the terrain from different angles.
 - Slope: Highlights changes in terrain steepness.
 - Local Relief Model (LRM): Removes large-scale topographic trends to emphasize small-scale features.
 - Systematically review the visualizations to identify potential archaeological features such as mounds, earthworks, and old roadbeds.
- 2.4. Ground-Truthing:
 - Conduct field verification of identified anomalies to confirm their archaeological nature.

Protocol 2: Ground Penetrating Radar (GPR) Survey for Site-Specific Investigation

1. Objective: To detect and map subsurface archaeological features within a specific area of interest identified through other survey methods or historical documentation.

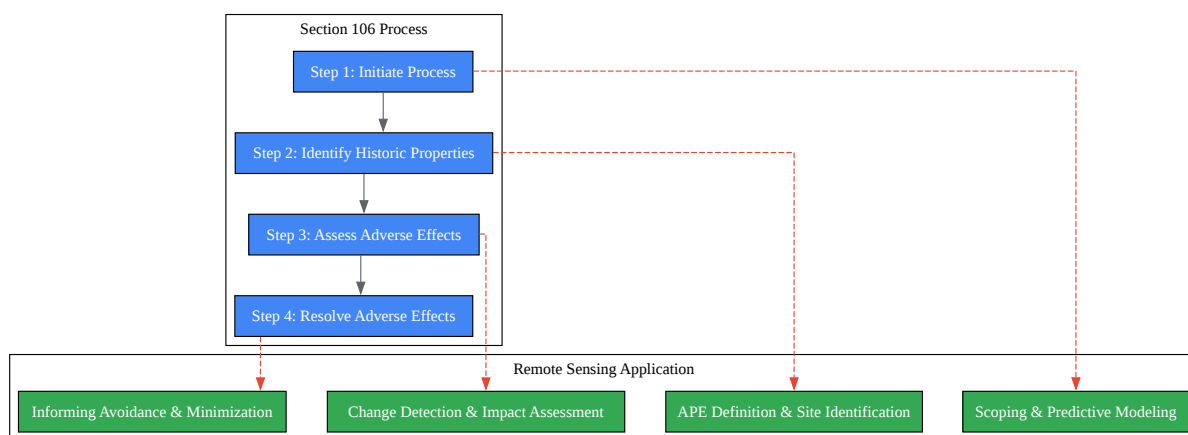
2. Methodology:

- 2.1. Site Preparation:
 - Establish a georeferenced survey grid over the area of interest. The grid size will depend on the expected size and density of features.
 - Clear the survey area of any surface obstructions that may interfere with the GPR antenna.
- 2.2. GPR Data Acquisition:
 - Select an appropriate antenna frequency based on the expected depth and size of the target features. Higher frequencies provide higher resolution but less depth penetration.
 - Collect data in a series of parallel transects across the grid. A close transect interval (e.g., 25-50 cm) is crucial for high-resolution 3D imaging.
 - Maintain a consistent survey speed and antenna contact with the ground.
- 2.3. Data Processing:
 - Apply necessary processing steps to the raw GPR data, which may include:
 - Dewow filtering: To remove low-frequency noise.
 - Gain adjustments: To amplify weaker signals from deeper reflectors.
 - Migration: To correctly position dipping reflectors.
- 2.4. Data Interpretation and Visualization:
 - Analyze the processed GPR profiles to identify hyperbolic reflections and other anomalies that may indicate buried features.
 - Generate "time-slices" or "depth-slices" by combining the data from all transects. These horizontal maps at different depths can reveal the plan view of buried structures.
- 2.5. Reporting:

- Produce a report with maps showing the location and depth of interpreted archaeological features.

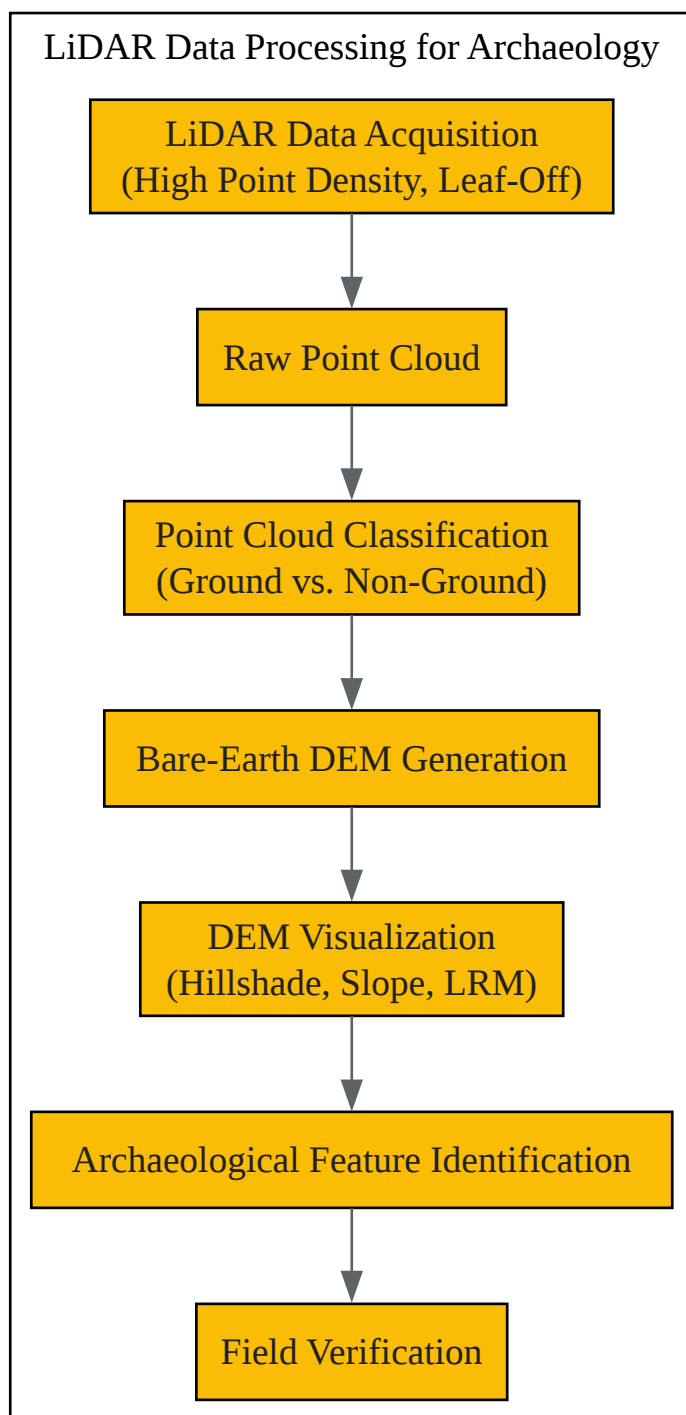
Mandatory Visualizations

Signaling Pathways and Workflows



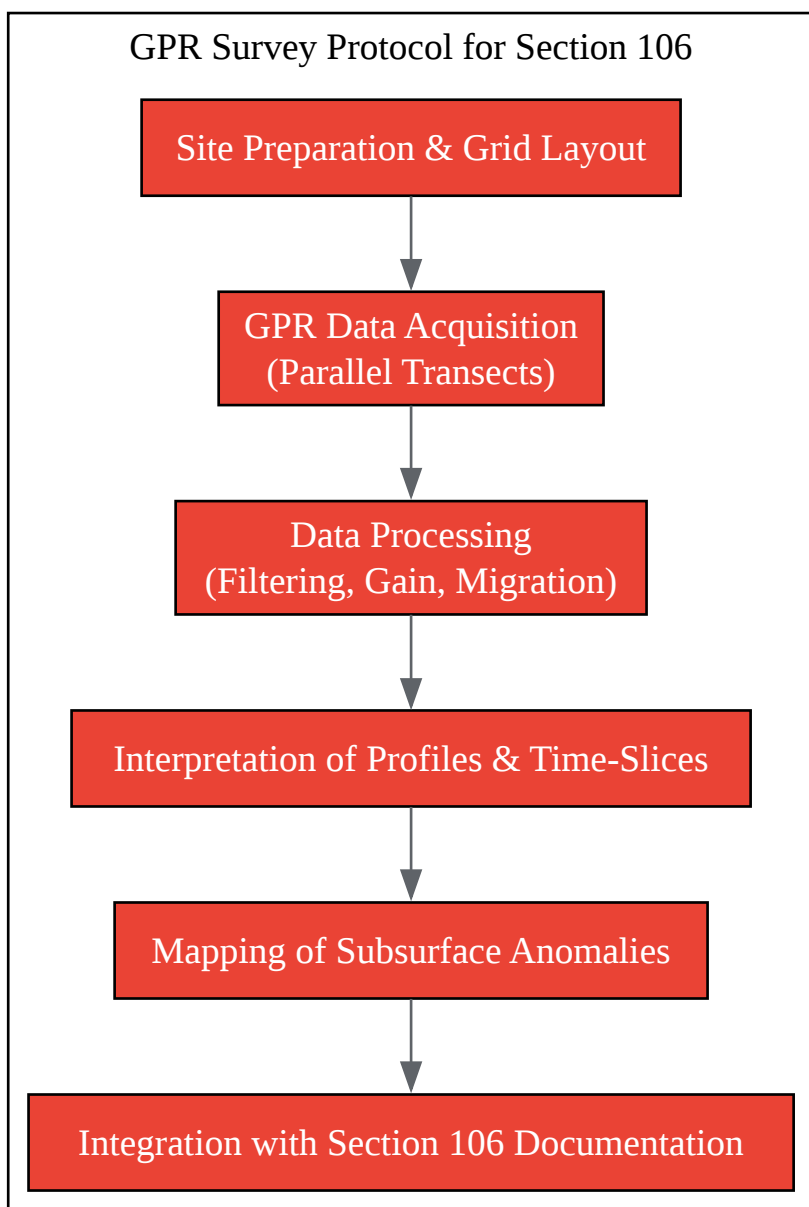
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Caption: Integration of Remote Sensing into the **ACHP** Section 106 Workflow.



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Caption: Workflow for Archaeological LiDAR Data Processing and Analysis.



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Caption: Protocol for a Ground Penetrating Radar Survey in a Section 106 Context.

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- To cite this document: BenchChem. [Application Notes and Protocols for Remote Sensing in ACHP Section 106 Surveys]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7983922#applying-remote-sensing-techniques-in-achp-section-106-surveys]

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